

Improving Deltaline efficacy in animal models

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Compound of Interest

Compound Name: *Deltaline*

Cat. No.: *B8072568*

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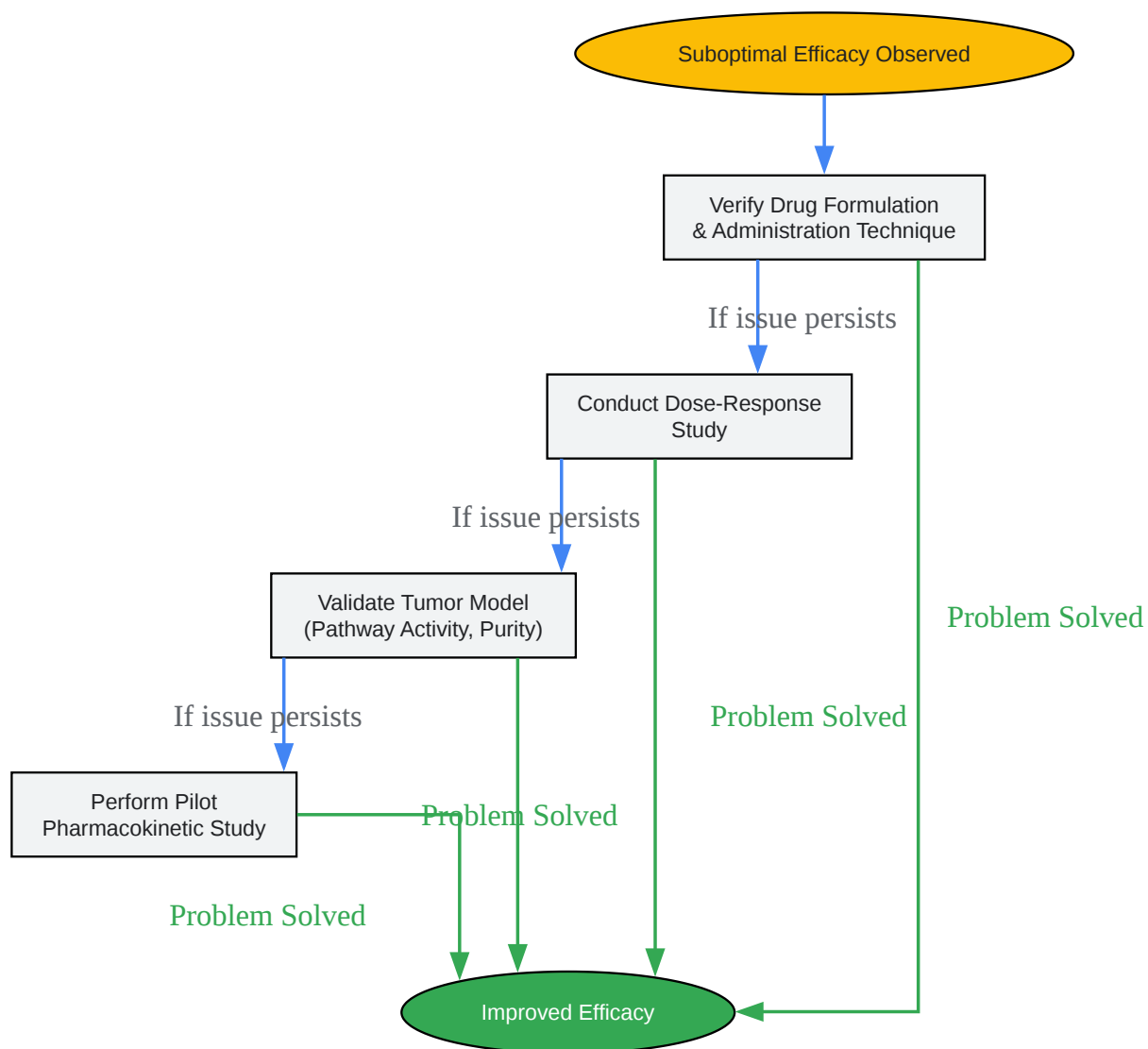
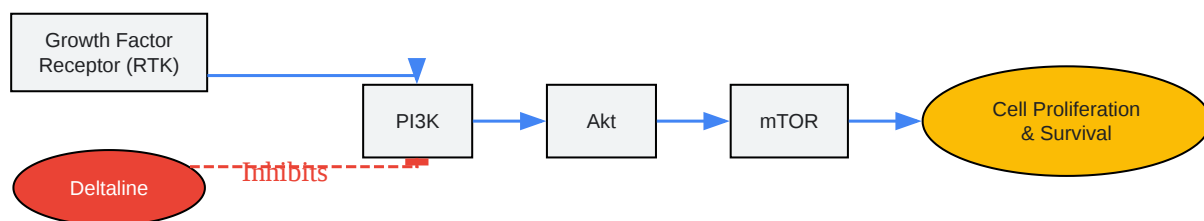
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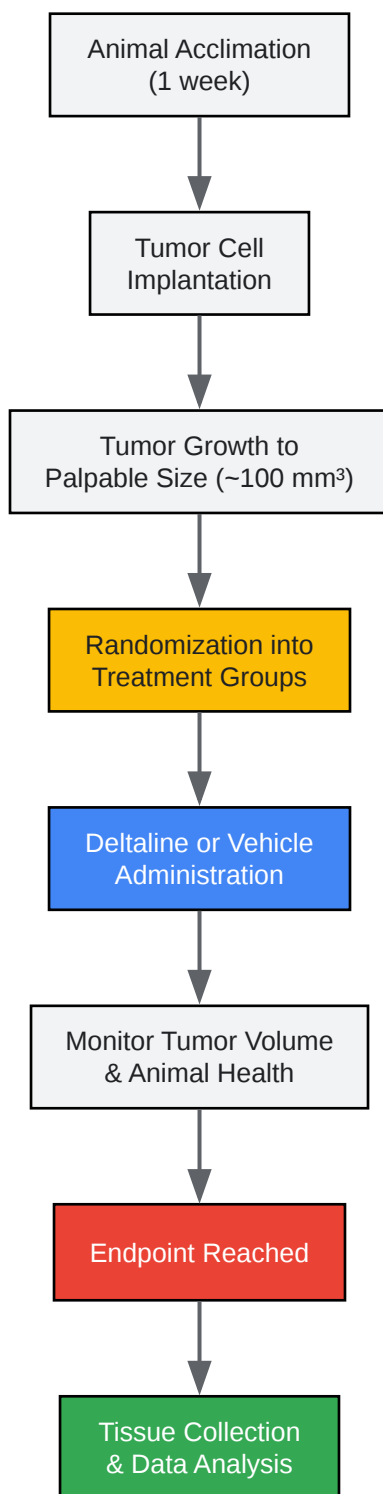
This resource is designed for researchers, scientists, and drug development professionals utilizing **Deltaline** in preclinical animal models. Find troubleshooting guidance, frequently asked questions, and detailed protocols to optimize your experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the proposed mechanism of action for **Deltaline**?

Deltaline is a selective small molecule inhibitor of the PI3K/Akt/mTOR signaling pathway.[1][2][3] This pathway is a critical regulator of cell proliferation, survival, and metabolism, and its overactivation is a common feature in many cancers.[2][4][5] **Deltaline** works by binding to and inhibiting the function of key kinases within this cascade, leading to a reduction in tumor cell growth and survival. The PI3K/Akt/mTOR pathway is known to be a crucial element in many aspects of cell growth and survival in both normal and cancerous cells.[1][2]





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References

- 1. Targeting PI3K/Akt/mTOR Signaling in Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | PI3K/Akt/mTOR Pathway and Its Role in Cancer Therapeutics: Are We Making Headway? [frontiersin.org]
- 3. aacrjournals.org [aacrjournals.org]
- 4. PI3K/AKT/mTOR Axis in Cancer: From Pathogenesis to Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 5. PI3K/AKT/mTOR pathway - Wikipedia [en.wikipedia.org]
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